

Application Notes and Protocols: Ethyl 3-methyl-3-phenylglycidate in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-methyl-3-phenylglycidate

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Introduction

Ethyl 3-methyl-3-phenylglycidate, commonly known in the fragrance industry as "strawberry aldehyde" or Aldehyde C-16, is a synthetic aromatic compound prized for its intensely sweet, fruity, and strawberry-like aroma.[1][2][3] Despite its common name, it is chemically an ester and an epoxide, not an aldehyde.[1][4][5] Its unique olfactory profile and excellent stability make it a valuable ingredient in a wide range of fragrance applications, from fine perfumes to personal care and household products.[6][7] This document provides detailed application notes and experimental protocols for the use of **Ethyl 3-methyl-3-phenylglycidate** in fragrance formulation.

Chemical and Physical Properties

Ethyl 3-methyl-3-phenylglycidate is a colorless to pale yellow liquid with the molecular formula $C_{12}H_{14}O_3$. [8] It is a racemic mixture of stereoisomers.

Table 1: Physical and Chemical Properties of **Ethyl 3-methyl-3-phenylglycidate**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₄ O ₃	[7][9]
Molecular Weight	206.24 g/mol	[7][9]
CAS Number	77-83-8	[7][9]
Appearance	Colorless to pale yellow liquid	[7]
Odor Profile	Intensely sweet, fruity, strawberry, jammy, with candy-like nuances	[2][8][10]
Boiling Point	272 - 275 °C	[7]
Density	1.087 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.504 - 1.513	[7]
Solubility	Insoluble in water	[5]
Purity	≥ 98% (Assay)	[7]

Olfactory Profile and Applications in Fragrance Formulation

The primary application of **Ethyl 3-methyl-3-phenylglycidate** is as a fragrance ingredient due to its powerful and persistent sweet, fruity aroma.[6][11] It is a high-impact material, meaning that even small amounts can significantly influence the overall fragrance profile.[10]

Key applications include:

- **Fine Fragrances:** Used to impart sweet, fruity, and gourmand notes. It is a classic component in rose compositions and blends well with ionones, damascones, and other fruity esters.[4][10][12]
- **Personal Care Products:** Incorporated into soaps, lotions, shampoos, and other cosmetics to provide a pleasant strawberry scent.[2][6]

- Household Products: Utilized in detergents, fabric softeners, and air fresheners to add a fresh and fruity character.[\[6\]](#)

Table 2: Recommended Usage Levels of **Ethyl 3-methyl-3-phenylglycidate** in Different Fragrance Applications

Application	Recommended Concentration (% in fragrance concentrate)
Fine Perfume	0.1 - 2.0
Shampoo / Shower Gel	0.2 - 1.5
Soap	0.5 - 2.5
Fabric Softener	0.3 - 2.0
Air Freshener	1.0 - 5.0

Note: These values are illustrative and should be optimized based on the specific formulation and desired fragrance intensity.

Experimental Protocols

Synthesis of Ethyl 3-methyl-3-phenylglycidate via Darzens Condensation

The most common method for synthesizing **Ethyl 3-methyl-3-phenylglycidate** is the Darzens condensation reaction, which involves the reaction of acetophenone with ethyl chloroacetate in the presence of a base.[\[1\]](#)[\[5\]](#)

Diagram 1: Workflow for the Synthesis of **Ethyl 3-methyl-3-phenylglycidate**



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Caption: Synthesis workflow for **Ethyl 3-methyl-3-phenylglycidate**.

Protocol:

- Reagent Preparation:
 - Prepare a solution of sodium ethoxide by cautiously adding 23 g (1 mol) of sodium metal to 400 mL of absolute ethanol with cooling.

- In a separate flask, dissolve 120 g (1 mol) of acetophenone and 122.5 g (1 mol) of ethyl chloroacetate in 500 mL of dry toluene.
- Reaction:
 - Cool the acetophenone and ethyl chloroacetate solution to 0-5°C in an ice-salt bath.
 - Slowly add the sodium ethoxide solution dropwise to the cooled mixture over a period of 2-3 hours, maintaining the temperature below 10°C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12 hours.
- Work-up:
 - Pour the reaction mixture into 1 L of ice-cold water.
 - Separate the organic layer.
 - Extract the aqueous layer twice with 200 mL portions of toluene.
- Purification:
 - Combine the organic layers and wash with 500 mL of brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and remove the toluene under reduced pressure using a rotary evaporator.
- Distillation:
 - Purify the resulting crude oil by vacuum distillation to yield **Ethyl 3-methyl-3-phenylglycidate**.

Sensory Evaluation of Fragrance Performance

Sensory evaluation is crucial to assess the performance of **Ethyl 3-methyl-3-phenylglycidate** in a fragrance formulation. This involves evaluating its odor intensity, character, and longevity on a substrate.

Diagram 2: Workflow for Sensory Evaluation of a Fragrance



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Caption: Sensory evaluation workflow for a fragrance ingredient.

Protocol: Triangle Test for Odor Difference

This protocol determines if a perceptible difference exists between a standard fragrance and the same fragrance containing **Ethyl 3-methyl-3-phenylglycidate**.

- Panelists: Select a panel of at least 15 trained sensory assessors.
- Sample Preparation:

- Prepare two fragrance solutions: a "Control" and a "Test" solution containing a specific concentration of **Ethyl 3-methyl-3-phenylglycidate**.
- For each panelist, prepare three smelling strips: two dipped in the Control and one in the Test, or one in the Control and two in the Test. Code the strips with random three-digit numbers.
- Evaluation:
 - Present the three coded smelling strips to each panelist in a randomized order.
 - Instruct the panelists to identify the sample that is different from the other two.
- Data Analysis:
 - Record the number of correct identifications.
 - Use a statistical table for triangle tests to determine if the number of correct identifications is statistically significant at a chosen confidence level (e.g., 95%).

Quantitative Analysis of Substantivity on Fabric

Substantivity refers to the longevity of a fragrance on a substrate. This can be quantitatively measured using Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol: GC-MS Analysis of Fragrance on Cotton

- Fabric Treatment:
 - Wash pre-weighed cotton swatches with a standard unfragranced detergent.
 - During the rinse cycle, add a fabric softener containing a known concentration of the fragrance with **Ethyl 3-methyl-3-phenylglycidate**.
 - Air-dry the swatches for 24 hours.
- Extraction:
 - Place a treated cotton swatch in a headspace vial.

- Extract the volatile compounds using Solid Phase Microextraction (SPME) for a defined period at a controlled temperature.
- GC-MS Analysis:
 - Desorb the SPME fiber in the GC injection port.
 - Run the GC-MS analysis using a suitable temperature program to separate the fragrance components.
 - Identify and quantify **Ethyl 3-methyl-3-phenylglycidate** based on its mass spectrum and retention time, using a pre-established calibration curve.
- Data Analysis:
 - Calculate the concentration of **Ethyl 3-methyl-3-phenylglycidate** remaining on the fabric.
 - Repeat the analysis at different time points (e.g., after 1, 3, and 7 days) to determine the rate of fragrance loss.

Table 3: Illustrative Substantivity Data of **Ethyl 3-methyl-3-phenylglycidate** on Cotton Fabric

Time (days)	Concentration on Fabric (µg/g)	% Remaining
0	100.0	100%
1	85.2	85.2%
3	65.7	65.7%
7	42.1	42.1%

Note: This data is for illustrative purposes to demonstrate how results would be presented and is not from a specific cited study.

Stability Data

Ethyl 3-methyl-3-phenylglycidate is known for its good stability in various product bases.^[1] However, its stability can be influenced by factors such as pH, temperature, and light exposure.

Table 4: Illustrative Stability Data of **Ethyl 3-methyl-3-phenylglycidate** in a Cream Base (Accelerated Aging at 45°C)

Time (weeks)	Concentration (%)	Olfactory Note
0	1.00	Intense, sweet strawberry
4	0.98	Sweet strawberry, slightly less intense
8	0.95	Sweet strawberry, stable character
12	0.92	Good stability, minor loss in intensity

Note: This data is for illustrative purposes to demonstrate how results would be presented and is not from a specific cited study.

Conclusion

Ethyl 3-methyl-3-phenylglycidate is a versatile and high-impact fragrance ingredient with a characteristic sweet, strawberry-like aroma. Its good stability and performance make it a valuable component in a wide array of scented products. The protocols provided in this document offer a framework for its synthesis, sensory evaluation, and quantitative analysis, enabling researchers and formulators to effectively utilize this compound in fragrance development.

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